

An In-depth Technical Guide to 2-[2-(Aminomethyl)phenyl]ethanol

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Compound of Interest

Compound Name: 2-[2-(Aminomethyl)phenyl]ethanol

Cat. No.: B146949

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-[2-(Aminomethyl)phenyl]ethanol**, a substituted phenylethanol derivative. It details the compound's chemical identity, including its IUPAC name and CAS number. While specific experimental data, biological activities, and detailed protocols for this exact compound are not extensively available in publicly accessible literature, this guide summarizes relevant information on closely related compounds to offer potential insights. This document is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

Chemical Identity

Identifier	Value	Source
IUPAC Name	2-[2-(aminomethyl)phenyl]ethanol	PubChem
CAS Number	125593-25-1	PubChem
Molecular Formula	C ₉ H ₁₃ NO	PubChem
Canonical SMILES	<chem>C1=CC=C(C=C1CC(N)O)</chem>	PubChem
InChI Key	BQJCRGMLPYFALE-UHFFFAOYSA-N	PubChem

Synthesis and Methodologies

Detailed experimental protocols for the synthesis of **2-[2-(Aminomethyl)phenyl]ethanol** are not readily available in the reviewed literature. However, synthetic routes for structurally similar compounds, such as 2-amino-1-phenylethanol, have been described. One common method involves the ring-opening of a substituted styrene oxide.

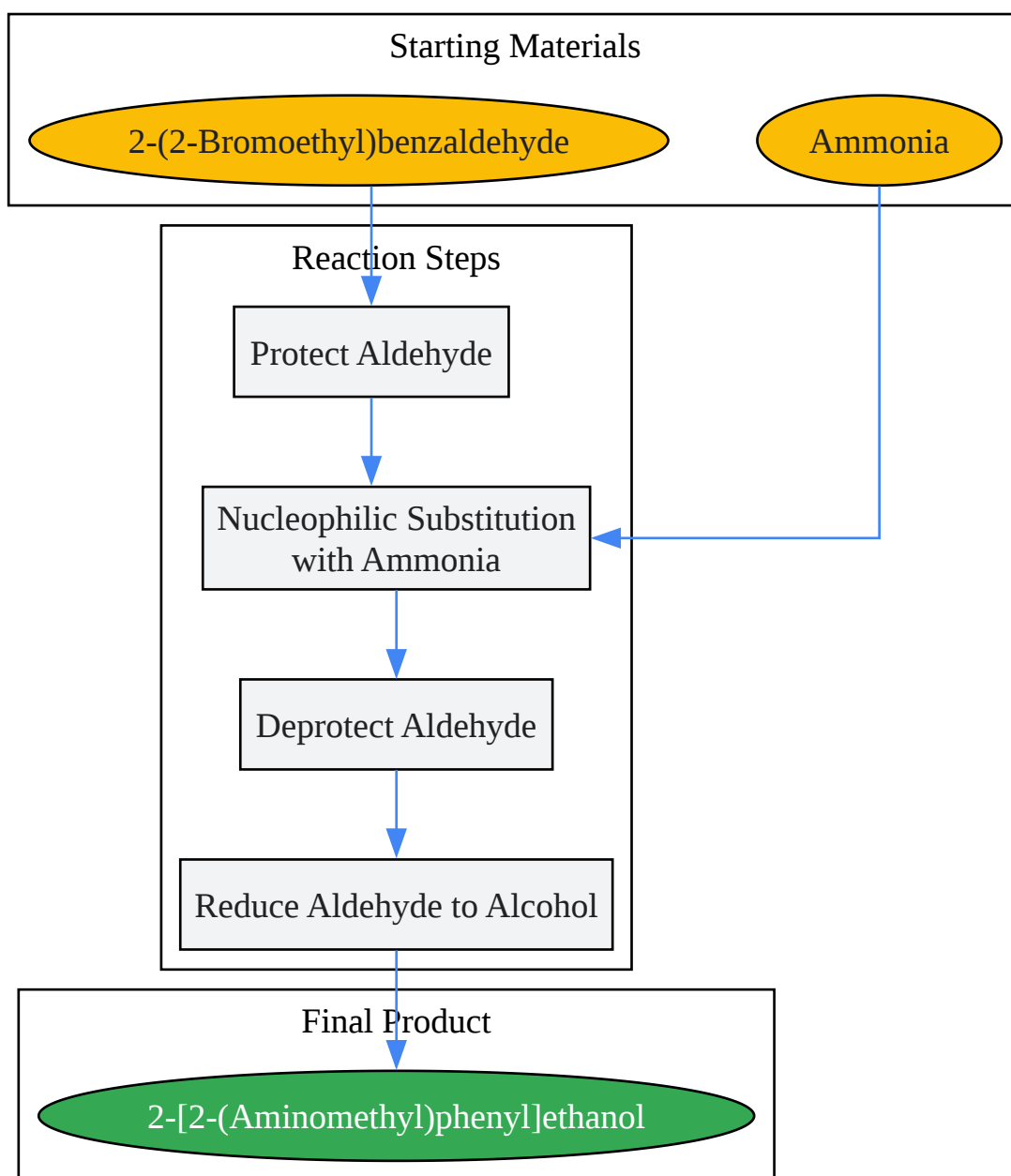
Example: Synthesis of a Related Compound (2-amino-1-phenylethanol)

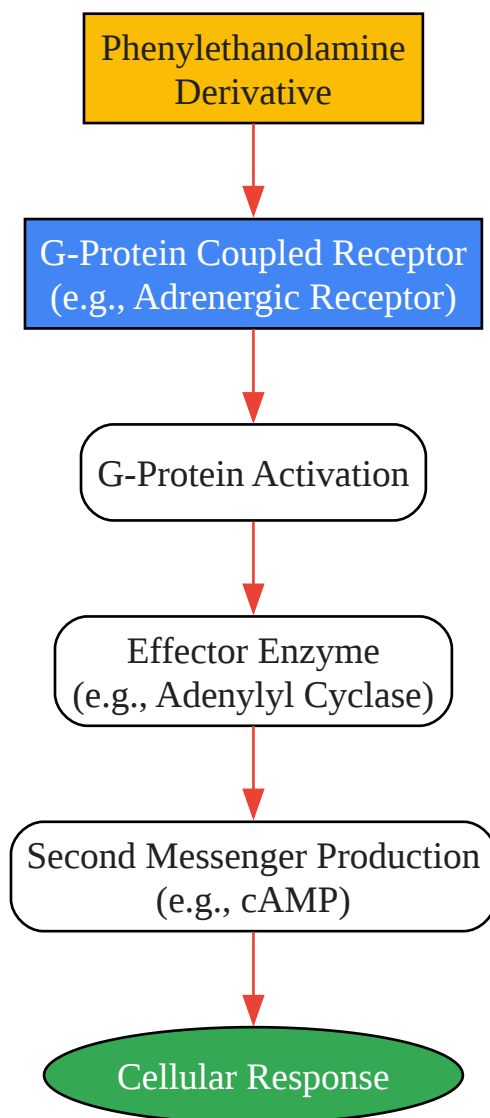
A general procedure for the synthesis of 2-amino-1-phenylethanol from 2-phenyloxirane (styrene oxide) involves the following steps:

- **Reaction Initiation:** 2-phenyloxirane is dissolved in an anhydrous solvent such as tetrahydrofuran (THF).
- **Nucleophilic Attack:** A nitrogen-containing nucleophile, for example, sodium bis(trimethylsilyl)amide, is added to the solution at a controlled temperature (e.g., 0-5 °C).
- **Reaction Progression:** The mixture is allowed to warm to room temperature and stirred for an extended period (e.g., 20 hours) to ensure the completion of the reaction.
- **Quenching:** The reaction is quenched by the addition of water.

- Purification: The final product is purified from the reaction mixture using techniques such as extraction and column chromatography.

Logical Workflow for a Potential Synthesis of **2-[2-(Aminomethyl)phenyl]ethanol**:





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